

Application Notes and Protocols: Hsd17B13-IN-97 with Estradiol as a Substrate

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Compound of Interest

Compound Name: Hsd17B13-IN-97

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Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (Hsd17B13) is a hepatic lipid droplet-associated enzyme that plays a significant role in lipid and steroid metabolism.[1][2][3] Emerging evidence has implicated Hsd17B13 in the pathogenesis of non-alcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH).[1][2][4] Estradiol, a key estrogen, is a known substrate for Hsd17B13, which catalyzes its conversion to the less active estrone in an NAD⁺ dependent manner.[1][5] **Hsd17B13-IN-97** is a potent inhibitor of Hsd17B13, with a reported IC₅₀ value of ≤0.1 μM.[6][7] These application notes provide detailed protocols for utilizing **Hsd17B13-IN-97** in both biochemical and cellular assays with estradiol as the substrate to investigate the function and inhibition of Hsd17B13.

Data Presentation

Compound	Target	IC50	Assay Substrate	Notes
Hsd17B13-IN-97	Hsd17B13	≤0.1 μM	Estradiol	Potent inhibitor suitable for in vitro and potential cell-based assays.

Signaling Pathway

Hsd17B13 is a lipid droplet-associated protein primarily expressed in the liver.[2][4] Its expression is regulated by the Liver X receptor- α (LXR α) and Sterol Regulatory Element-Binding Protein-1c (SREBP-1c), key regulators of lipid homeostasis.[2] The enzyme utilizes NAD⁺ as a cofactor to oxidize various substrates, including estradiol, converting it to estrone.[1][5] This enzymatic activity is implicated in hepatic lipid metabolism.[5]

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